

# Application Notes and Protocols for Research-Grade RO5256390

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the procurement, handling, and experimental use of the research-grade selective Trace Amine-Associated Receptor 1 (TAAR1) agonist, **RO5256390**.

## **Supplier Information**

For reliable sourcing of research-grade **RO5256390**, several reputable suppliers are available. It is recommended to request a certificate of analysis to ensure purity and quality.



Supplier	Product Name	CAS Number	Purity	Notes
MedchemExpres s	RO5256390	1043495-96-0	>98%	Available as solid powder or in DMSO solution.
MedKoo Biosciences	RO5256390 free base	1043495-96-0	>98%	Shipped as a solid powder at ambient temperature.[2]
TargetMol	RO5256390	1043495-96-0	>96%	Available in various sizes and as a solution in DMSO.[3]

#### Storage and Handling:

**RO5256390** should be stored at -20°C for long-term use (months to years) or at 0-4°C for short-term use (days to weeks).[2] Stock solutions can be prepared in DMSO and should be stored at -80°C for up to 6 months or -20°C for up to 1 month to avoid repeated freeze-thaw cycles.[1]

### **Mechanism of Action & Signaling Pathway**

**RO5256390** is a potent and selective agonist for the Trace Amine-Associated Receptor 1 (TAAR1), a G-protein coupled receptor. TAAR1 is primarily an intracellular receptor that, upon activation, modulates monoaminergic neurotransmission, particularly the dopaminergic and serotonergic systems.

Activation of TAAR1 by **RO5256390** initiates a signaling cascade primarily through the G $\alpha$ s protein, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP) levels. This increase in cAMP can activate Protein Kinase A (PKA), which in turn can phosphorylate various downstream targets, including the cAMP response element-binding protein (CREB).

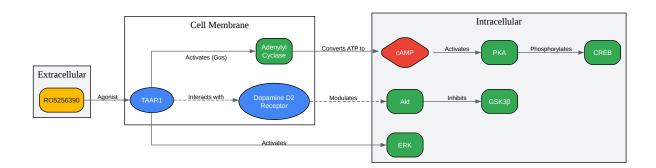




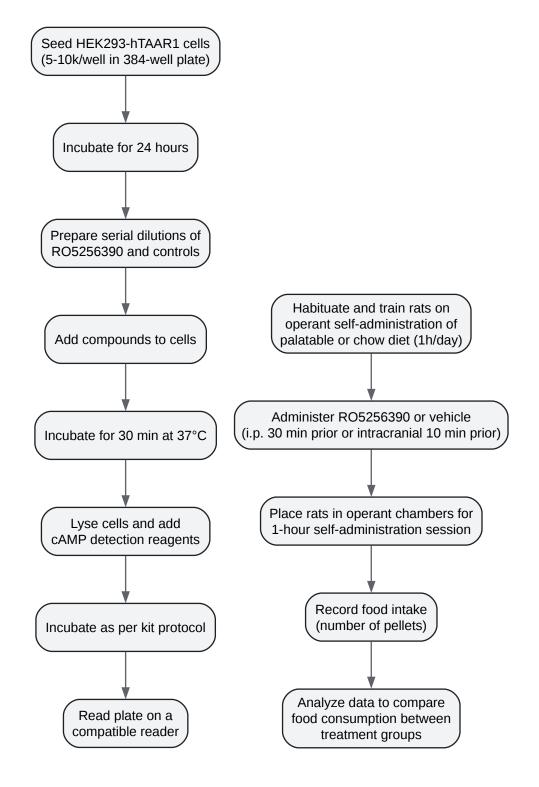


Furthermore, TAAR1 signaling can also involve other pathways, including the phosphorylation of extracellular signal-regulated kinase (ERK) and interactions with the dopamine D2 receptor (D2R). The interaction with D2R is thought to be crucial for some of the effects of TAAR1 agonists, including the modulation of dopamine transporter (DAT) function and downstream signaling involving Akt and glycogen synthase kinase  $3\beta$  (GSK3 $\beta$ ).









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### References

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